

Application Notes and Protocols: 3-Acetylpyridine Oxime in Coordination Chemistry

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Compound of Interest

Compound Name: 3-Acetylpyridine oxime

Cat. No.: B010032

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Introduction

3-Acetylpyridine oxime (3-APO) is an organic compound featuring a pyridine ring, a crucial scaffold in many biologically active molecules, and an oxime functional group ($>\text{C}=\text{N}-\text{OH}$). This structure makes 3-APO a versatile chelating ligand in coordination chemistry. The oxime group can act as a coordination site, and the pyridine ring's nitrogen atom can also participate in binding to a metal center, allowing it to function as a bidentate ligand. The resulting metal complexes have garnered interest for their potential applications in catalysis, materials science, and as bioactive agents. Oximes, in general, are capable of forming stable coordination compounds with a wide variety of metal ions. This document provides detailed protocols for the synthesis of **3-Acetylpyridine oxime** and its metal complexes, along with an overview of its applications.

Physicochemical Properties of 3-Acetylpyridine Oxime

A summary of the key physicochemical properties of **3-Acetylpyridine oxime** is presented in the table below.

Property	Value	Reference
Molecular Formula	C ₇ H ₈ N ₂ O	
Molecular Weight	136.15 g/mol	
IUPAC Name	(NE)-N-(1-pyridin-3-ylethylidene)hydroxylamine	
CAS Number	5973-83-1	
Appearance	Powder	
Purity	90-99% (Commercial)	

Experimental Protocols

Synthesis of 3-Acetylpyridine Oxime Ligand

This protocol is adapted from a standard procedure for the synthesis of pyridine oximes. The reaction involves the condensation of 3-acetylpyridine with hydroxylamine.

Materials:

- 3-Acetylpyridine
- Hydroxylamine hydrochloride (NH₂OH·HCl)
- Sodium hydroxide (NaOH)
- Water
- Ethanol
- Erlenmeyer flask
- Magnetic stirrer and stir bar
- Filtration apparatus (e.g., Büchner funnel)

Procedure:

- Prepare Hydroxylamine Solution: Dissolve hydroxylamine hydrochloride (1.1 equivalents) in water. In a separate flask, prepare a solution of sodium hydroxide (1.1 equivalents) in water. Slowly add the NaOH solution to the hydroxylamine hydrochloride solution with stirring.
- Reaction Setup: Place 3-acetylpyridine (1.0 equivalent) in an Erlenmeyer flask equipped with a magnetic stir bar.
- Addition of Reagents: While stirring, add the prepared hydroxylamine solution to the 3-acetylpyridine. A precipitate may form rapidly. Add a sufficient amount of ethanol to the mixture to facilitate stirring if it becomes too thick.
- Reaction: Stir the reaction mixture at room temperature for 2-4 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Isolation of Product: After the reaction is complete, add ice-cold water to the mixture to precipitate the product fully.
- Filtration and Washing: Collect the crude product by suction filtration. Wash the solid with cold water to remove any unreacted starting materials and salts.
- Purification: The crude **3-Acetylpyridine oxime** can be purified by recrystallization from a suitable solvent system, such as an ethanol/water mixture, to yield the pure product.
- Drying: Dry the purified crystals under reduced pressure to a constant weight.

Caption: Workflow for the synthesis of **3-Acetylpyridine oxime**.

General Protocol for the Synthesis of Metal Complexes with 3-Acetylpyridine Oxime

This protocol describes a general method for synthesizing metal complexes of 3-APO. The specific conditions (solvent, temperature, reaction time) may need to be optimized for each specific metal salt.

Materials:

- **3-Acetylpyridine oxime** (ligand)

- A metal salt (e.g., Cu(II) acetate, Ni(II) chloride, Co(II) nitrate)
- Methanol or Ethanol
- Schlenk flask or round-bottom flask
- Magnetic stirrer and stir bar
- Reflux condenser (if heating is required)

Procedure:

- Dissolve the Ligand: Dissolve **3-Acetylpyridine oxime** (e.g., 2 molar equivalents) in a suitable solvent like methanol or ethanol in a flask.
- Dissolve the Metal Salt: In a separate flask, dissolve the metal salt (e.g., 1 molar equivalent) in the same solvent.
- Complexation Reaction: Slowly add the metal salt solution to the ligand solution with constant stirring. A change in color or the formation of a precipitate often indicates complex formation.
- Reaction Conditions: The reaction can be stirred at room temperature or heated to reflux for a period ranging from a few hours to overnight, depending on the metal ion and desired complex.
- Isolation of the Complex: If the complex precipitates out of the solution, it can be isolated by filtration. If the complex is soluble, the solvent can be slowly evaporated to induce crystallization.
- Washing and Drying: Wash the isolated complex with a small amount of cold solvent to remove any unreacted starting materials. Dry the complex under vacuum.
- Characterization: The resulting metal complex can be characterized by techniques such as IR spectroscopy, UV-Vis spectroscopy, elemental analysis, and single-crystal X-ray diffraction to determine its structure and properties.

Applications in Coordination Chemistry and Beyond

3-Acetylpyridine oxime and its metal complexes are valuable in various scientific and industrial fields.

Coordination Behavior

3-APO typically acts as a bidentate ligand, coordinating to metal ions through the nitrogen atom of the pyridine ring and the nitrogen atom of the oxime group, forming a stable five-membered chelate ring. This coordination mode is common for pyridine oxime-type ligands.

Caption: Bidentate coordination of 3-APO to a metal center (M).

Summary of Applications

Application Area	Description
Metal Ion Extraction	Acts as a chelating agent for the extraction of transition and heavy metal ions, such as copper(II), from aqueous solutions.
Chemical Synthesis	Serves as a key intermediate in the synthesis of various bioactive molecules, including potential pharmaceutical and agrochemical agents. The oxime group can be converted into other functional groups like amides or nitriles.
Analytical Reagent	Forms colored complexes with specific metal ions, enabling their quantitative determination through spectrophotometric analysis.
Catalysis & Materials	Used to synthesize metal complexes that may exhibit interesting magnetic, catalytic, or material properties.
Biological Activity	Pyridine oximes and their derivatives have shown a wide range of biological activities, including antibacterial, antifungal, anticancer, and antiviral properties. Metal complexes of these ligands can sometimes exhibit enhanced biological activity compared to the free ligand.

Caption: Applications of **3-Acetylpyridine oxime** and its metal complexes.

Biological Significance of Pyridine Oxime Ligands

Pyridine oxime derivatives are a class of compounds with significant biological relevance. Their coordination complexes have also been a subject of study for their potential therapeutic applications.

- **Antimicrobial Activity:** Many pyridine-containing compounds exhibit antibacterial and antifungal properties. The formation of a metal complex can sometimes enhance this activity.
- **Anticancer and Antiviral Activity:** Certain pyridine oximes and their derivatives have been investigated for their efficacy against cancer cell lines and viruses, including HIV.
- **Enzyme Inhibition:** The structural features of pyridine oximes make them suitable candidates for designing enzyme inhibitors, which is a key strategy in drug development.
- **Antidotes:** Pyridine oximes are well-known as antidotes for organophosphorus poisoning.

The diverse biological activities of this class of compounds make **3-Acetylpyridine oxime** and its coordination complexes promising candidates for further investigation in drug discovery and development.

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